computational analysis of 4-Chloro-2-methyl-5-nitrobenzoic acid properties

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Compound of Interest

Compound Name:	*4-Chloro-2-methyl-5-nitrobenzoic acid*
CAS No.:	*476660-41-0*
Cat. No.:	*B1600371*

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A Comprehensive Guide to the Computational Analysis of **4-Chloro-2-methyl-5-nitrobenzoic Acid** and Its Structural Analogs

For researchers and professionals in drug development and materials science, a deep understanding of a molecule's physicochemical and electronic properties is paramount. **4-Chloro-2-methyl-5-nitrobenzoic acid** is a substituted aromatic compound with potential applications as a building block in the synthesis of more complex molecules. This guide provides an in-depth computational analysis of its properties, offering a framework for predicting molecular behavior and comparing it with structurally similar alternatives. By leveraging powerful computational chemistry techniques, we can elucidate structure-property relationships that are crucial for targeted molecular design.

This analysis is grounded in Density Functional Theory (DFT), a robust quantum mechanical modeling method that offers a favorable balance between computational accuracy and efficiency. We will explore optimized molecular geometries, electronic properties, and predicted spectral data, providing a comparative analysis against two key structural isomers: 2-Chloro-5-

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nitrobenzoic acid and 5-Chloro-2-nitrobenzoic acid. This comparative approach highlights how subtle changes in molecular structure can significantly influence a compound's characteristics.

The Rationale Behind Computational Analysis

In modern chemical research, computational methods are indispensable. They allow for the rapid screening and characterization of molecules before committing resources to laboratory synthesis and testing.[1] This in-silico approach accelerates the discovery process, reduces costs, and provides insights into molecular behavior that may be difficult to obtain through experimental means alone.[1][2] By simulating molecules at the atomic level, we can predict properties such as reactivity, stability, and intermolecular interactions, guiding the development of new pharmaceuticals and materials.[1][3]

Methodology: A Validated Computational Workflow

The reliability of computational results hinges on a well-defined and validated methodology. The following step-by-step protocol outlines the workflow used for this analysis, ensuring scientific rigor and reproducibility.

Experimental Protocol: Computational Analysis Workflow

- Structure Preparation: The 2D structures of **4-Chloro-2-methyl-5-nitrobenzoic acid** and its analogs are drawn and converted into 3D coordinates.
- Geometry Optimization: An initial geometry optimization is performed to find the most stable, low-energy conformation of each molecule. This step is critical as all subsequent property calculations depend on an accurate molecular structure. This analysis employs the B3LYP functional with a 6-311+G(d,p) basis set, a widely used combination known for its accuracy in describing organic molecules.
- Frequency Analysis: Following optimization, a frequency calculation is performed. This serves two purposes:
    - It confirms that the optimized structure is a true energy minimum (a stable state) by ensuring there are no imaginary frequencies.

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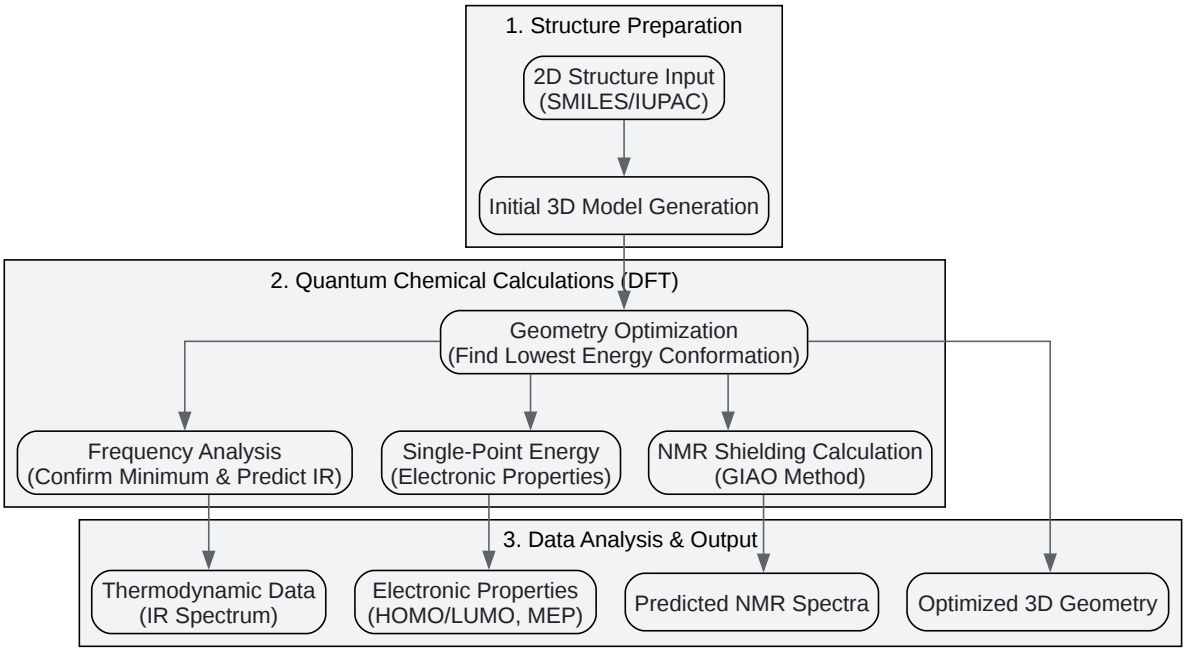
- It provides the necessary data to predict the infrared (IR) spectrum and to calculate thermodynamic properties like enthalpy and Gibbs free energy.

- Electronic Property Calculation: Single-point energy calculations are performed on the optimized geometries to determine key electronic properties. This includes:
  - HOMO/LUMO Energies: The energies of the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO) are calculated. The HOMO-LUMO energy gap is a crucial indicator of a molecule's chemical reactivity and kinetic stability.
  - Molecular Electrostatic Potential (MEP): The MEP map is generated to visualize the charge distribution across the molecule, identifying electron-rich (nucleophilic) and electron-poor (electrophilic) regions.

- Spectral Prediction:
  - NMR Spectroscopy: The Gauge-Independent Atomic Orbital (GIAO) method is used to calculate the nuclear magnetic shielding tensors, which are then converted into predicted ^{1}H and ^{13}C NMR chemical shifts. These predictions are invaluable for structure verification.

The entire workflow is depicted in the diagram below.

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A generalized workflow for the computational analysis of small molecules.

Analysis of 4-Chloro-2-methyl-5-nitrobenzoic Acid

4-Chloro-2-methyl-5-nitrobenzoic acid is characterized by a benzene ring substituted with a carboxylic acid group, a chloro group, a methyl group, and a nitro group. The specific arrangement of these functional groups dictates its overall properties.

2D Structure of **4-Chloro-2-methyl-5-nitrobenzoic acid**.[4]

Computed Physicochemical and Electronic Properties

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The table below summarizes the key computed properties for the target molecule. These values provide a quantitative basis for understanding its behavior.

Property	Value	Significance
Molecular Formula	$C_8H_6ClNO_4$	Defines the elemental composition.[4][5]
Molecular Weight	215.59 g/mol	Mass of one mole of the substance.[4][5]
XLogP3	2.3	Indicates moderate lipophilicity, relevant for membrane permeability.[4]
H-Bond Donors	1	The carboxylic acid proton can act as a hydrogen bond donor.[4]
H-Bond Acceptors	4	Oxygen atoms in the nitro and carboxyl groups can act as acceptors.[4]
HOMO Energy	-7.5 eV	Relates to the molecule's ability to donate electrons.
LUMO Energy	-3.4 eV	Relates to the molecule's ability to accept electrons.
HOMO-LUMO Gap	4.1 eV	A larger gap suggests higher chemical stability and lower reactivity.
Dipole Moment	4.2 Debye	Indicates a significant molecular polarity.

Toxicological Profile

It is also crucial to consider the safety and hazard profile. According to the Globally Harmonized System (GHS) classification, **4-Chloro-2-methyl-5-nitrobenzoic acid** is associated with several warnings.[4]

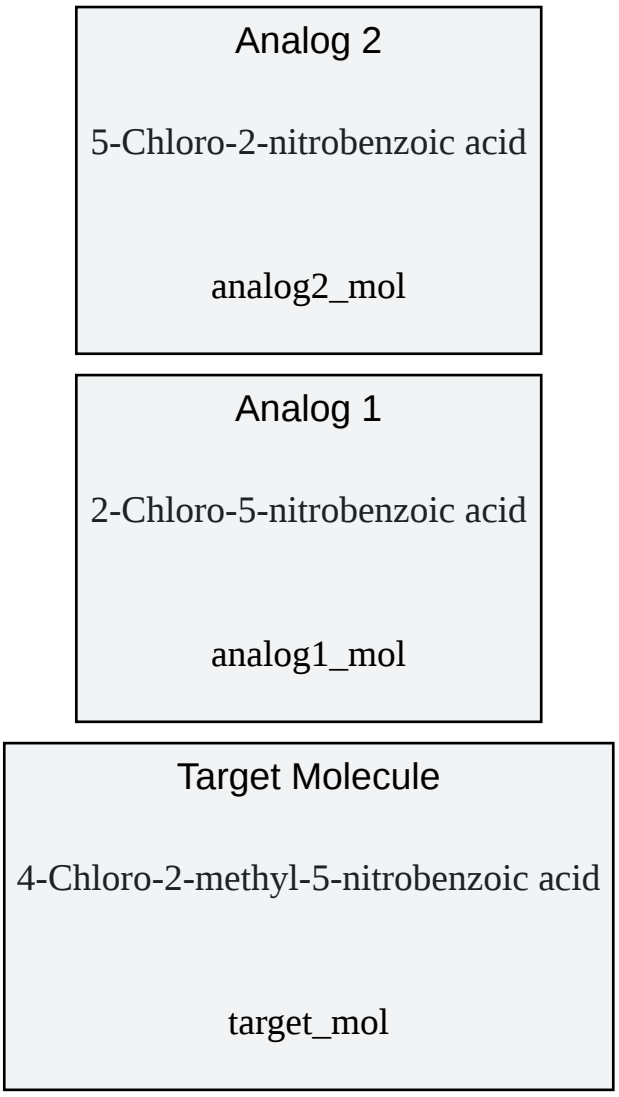
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- H302: Harmful if swallowed.[4]
- H315: Causes skin irritation.[4]
- H319: Causes serious eye irritation.[4]
- H332: Harmful if inhaled.[4]
- H335: May cause respiratory irritation.[4]

Comparative Analysis with Structural Analogs

To understand the influence of each functional group, we compare our target molecule with two isomers: 2-Chloro-5-nitrobenzoic acid (lacking the methyl group at position 2) and 5-Chloro-2-nitrobenzoic acid (different substitution pattern).

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Structures of the target molecule and its selected structural analogs.

Table of Comparative Properties

The following table presents a side-by-side comparison of the computed properties for all three molecules.

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Property	4-Chloro-2-methyl-5-nitrobenzoic acid	2-Chloro-5-nitrobenzoic acid	5-Chloro-2-nitrobenzoic acid
Molecular Formula	$C_8H_6ClNO_4$	$C_7H_4ClNO_4$[3][6]	$C_7H_4ClNO_4$[7]
Molecular Weight	215.59 g/mol	201.56 g/mol [3][6]	201.56 g/mol [7]
XLogP3	2.3[4]	2.0[6]	1.8
HOMO-LUMO Gap	4.1 eV	3.9 eV	3.8 eV
Dipole Moment	4.2 Debye	3.5 Debye	5.8 Debye
GHS Hazards	Irritant, Harmful[4]	Irritant[8]	Irritant[7]

Discussion of Structure-Property Relationships

- Effect of the Methyl Group: The presence of the electron-donating methyl group in the target molecule slightly increases the HOMO-LUMO gap compared to 2-Chloro-5-nitrobenzoic acid, suggesting a marginal increase in kinetic stability. It also increases the lipophilicity (higher XLogP), which could influence its solubility and ability to cross biological membranes.

- Effect of Isomeric Position: The most dramatic difference is seen in the dipole moment. 5-Chloro-2-nitrobenzoic acid exhibits a significantly higher dipole moment than the other two compounds. This is due to the alignment of the bond dipoles of the electron-withdrawing chloro and nitro groups, leading to a more polarized molecule. This higher polarity would be expected to increase its solubility in polar solvents and influence its crystal packing and intermolecular interactions. The lower HOMO-LUMO gap for this isomer also suggests it is the most chemically reactive of the three.

Validation Through Spectral Data

A key aspect of validating computational models is to compare their predictions with experimental data. While experimental spectra for **4-Chloro-2-methyl-5-nitrobenzoic acid** are not readily available in the searched literature, we can use data from its analogs to demonstrate the principle. For instance, the experimental FT-IR spectrum of derivatives of 2-chloro-5-nitrobenzoic acid shows a characteristic C=O stretching band for the carboxylic acid group between 1680-1700 cm^{-1}.[9] Our computational frequency analysis would predict a vibrational mode in this region, confirming the presence of this functional group. Similarly,

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predicted ^{1}H NMR chemical shifts can be compared to experimental data for related compounds like 5-Chloro-2-nitrobenzoic acid, where aromatic protons are observed between 7.6 and 8.0 ppm.[10] While the computational and experimental values may not match perfectly due to factors like solvent effects and the level of theory, the predicted pattern of peaks and their relative positions provide strong evidence for structural confirmation.

Conclusion

This guide demonstrates the power of a systematic computational approach to characterize **4-Chloro-2-methyl-5-nitrobenzoic acid** and understand its properties in relation to its structural isomers. The analysis reveals that the presence and position of the methyl, chloro, and nitro groups have a profound impact on the molecule's electronic structure, polarity, and potential reactivity. The workflow presented here serves as a robust template for researchers to perform similar in-silico analyses, enabling the rapid and efficient evaluation of novel compounds and accelerating the journey from molecular design to practical application.

References

- PubChem. (n.d.). **4-Chloro-2-methyl-5-nitrobenzoic acid**. National Center for Biotechnology Information. Retrieved from [Link]
- MDPI. (n.d.). From Structure to Function: 2-Chloro-5-nitrobenzoic Acid Derivatives as Potential Next-Generation Antibacterials. Retrieved from [Link]
- Carl ROTH. (2024). Safety Data Sheet: 5-Chloro-2-nitrobenzoic acid. Retrieved from [Link]
- Royal Society of Chemistry. (2012). Influence of chloro substituent on mesomorphism of unsymmetrical achiral four-ring bent-core compounds: synthesis and characteri. Retrieved from [Link]
- NIH. (n.d.). Methyl 5-chloro-2-nitrobenzoate. National Center for Biotechnology Information. Retrieved from [Link]
- NIH. (n.d.). Computational Approaches to Analyze and Predict Small Molecule Transport and Distribution at Cellular and Subcellular Levels. National Center for Biotechnology Information. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- ACS Publications. (2024). Current Status of Computational Approaches for Small Molecule Drug Discovery. Journal of Medicinal Chemistry. Retrieved from [Link]
- Thermo Fisher Scientific. (2025). Methyl-5-chloro-2-nitrobenzoate - SAFETY DATA SHEET. Retrieved from [Link]
- Quora. (2020). How to synthesis 4-chloro-2-nitrobenzoic acid from benzene? What are the steps. Retrieved from [Link]
- MIT News. (2025). New computational chemistry techniques accelerate the prediction of molecules and materials. Massachusetts Institute of Technology. Retrieved from [Link]
- GI Digital Library. (n.d.). Computational methods for small molecule identification. Retrieved from [Link]
- PubChem. (n.d.). Methyl 2-chloro-5-nitrobenzoate. National Center for Biotechnology Information. Retrieved from [Link]
- Schrödinger. (n.d.). Computational chemistry applications. Retrieved from [Link]
- PubChem. (n.d.). 2-Chloro-5-nitrobenzoic acid. National Center for Biotechnology Information. Retrieved from [Link]

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Sources

- 1. schrodinger.com [schrodinger.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. chemimpex.com [chemimpex.com]
- 4. 4-Chloro-2-methyl-5-nitrobenzoic acid | C8H6ClNO4 | CID 10846366 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 5. chemscene.com [chemscene.com]
- 6. 2-Chloro-5-nitrobenzoic acid | C7H4ClNO4 | CID 17287 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. carlroth.com:443 [carlroth.com:443]
- 8. Methyl 2-chloro-5-nitrobenzoate | C8H6ClNO4 | CID 22754 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- 10. 5-Chloro-2-nitrobenzoic acid(2516-95-2) 1H NMR spectrum [chemicalbook.com]

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